

# Application Notes and Protocols for Testing Alox Aqualox 232 on Mild Steel

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## Compound of Interest

Compound Name: Alox Aqualox 232

Cat. No.: B1176892

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## Introduction

**Alox Aqualox 232** is a water-based corrosion inhibitor composed of amine salts of organic acids, designed to protect ferrous metals, such as mild steel, in aqueous environments.[1][2][3] It is soluble in water and glycols, making it a versatile additive in various industrial applications, including metalworking fluids.[1][2][3] The effectiveness of **Alox Aqualox 232** is reportedly enhanced in alkaline conditions, where a higher pH contributes to its protective mechanism.[1][2][3] This document provides a detailed experimental setup for evaluating the corrosion inhibition performance of **Alox Aqualox 232** on mild steel. The protocols outlined below cover surface preparation, electrochemical testing, and accelerated corrosion testing to provide a comprehensive assessment of the inhibitor's efficacy.

## Experimental Protocols

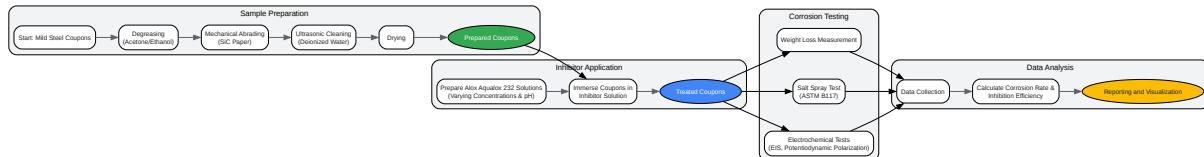
### Materials and Equipment

- Mild Steel Coupons: Rectangular coupons of mild steel (e.g., AISI 1018 or similar) with a typical size of 5 cm x 2 cm x 0.2 cm. A small hole should be drilled near one end for suspension.
- Alox Aqualox 232:** As the corrosion inhibitor under investigation.

- Corrosive Medium: A 3.5% sodium chloride (NaCl) solution prepared with deionized water is a standard corrosive environment simulating seawater.
- Surface Preparation Reagents: Acetone, ethanol, and a suitable degreasing agent. Silicon carbide (SiC) abrasive papers of various grits (e.g., 240, 400, 600, 800, 1200 grit).
- Electrochemical Cell: A standard three-electrode cell consisting of a working electrode (mild steel coupon), a reference electrode (e.g., Saturated Calomel Electrode - SCE or Silver/Silver Chloride - Ag/AgCl), and a counter electrode (e.g., platinum or graphite).
- Potentiostat/Galvanostat: For conducting electrochemical measurements.
- Salt Spray Chamber: For accelerated corrosion testing, conforming to ASTM B117 standards.[\[4\]](#)
- pH Meter: For adjusting and monitoring the pH of the test solutions.
- Analytical Balance: For weighing coupons for weight loss measurements.
- Ultrasonic Bath: For cleaning the mild steel coupons.

## Experimental Workflow

The overall experimental workflow is depicted in the diagram below.

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Caption: Experimental workflow for testing **Alox Aqualox 232**.

## Step-by-Step Protocols

### 2.3.1. Mild Steel Coupon Preparation

- **Degreasing:** Clean the mild steel coupons with a suitable degreasing agent to remove any oil or grease. Subsequently, sonicate the coupons in acetone and then ethanol for 10 minutes each to ensure a thoroughly clean surface.
- **Mechanical Abrading:** Abrade the surfaces of the coupons sequentially with silicon carbide (SiC) papers of increasing grit size (240, 400, 600, 800, and 1200). This process should be done in a unidirectional manner to create a uniform surface finish.
- **Cleaning and Drying:** After abrading, rinse the coupons with deionized water and then ultrasonically clean them in deionized water for 5 minutes to remove any abrasive particles. Finally, dry the coupons with a stream of warm air and store them in a desiccator until use.

### 2.3.2. Inhibitor Solution Preparation and Application

- **Solution Preparation:** Prepare a stock solution of **Alox Aqualox 232** in deionized water. Based on the typical treat rate of 5-20% in concentrate, and assuming a 1:10 dilution of the concentrate for application, a starting test range of 0.5% to 2.0% (w/v) of **Alox Aqualox 232** in the final solution is recommended. Prepare a series of concentrations within this range (e.g., 0.5%, 1.0%, 1.5%, 2.0%).
- **pH Adjustment:** For each concentration, prepare two sets of solutions. In the first set, use the solution as prepared. In the second set, adjust the pH to an alkaline value (e.g., pH 9.5) using a suitable buffer or a dilute solution of an amine like triethanolamine, as the effectiveness of **Alox Aqualox 232** is enhanced at higher pH.
- **Inhibitor Application:** Immerse the prepared mild steel coupons in the different **Alox Aqualox 232** solutions for a predetermined period (e.g., 1 hour) to allow for the formation of a protective film. A control set of coupons should be immersed in deionized water without the inhibitor.

#### 2.3.3. Electrochemical Measurements

- **Setup:** After the immersion period, transfer the treated and control coupons (one at a time) to the electrochemical cell containing the 3.5% NaCl solution. The coupon will serve as the working electrode.
- **Open Circuit Potential (OCP):** Monitor the OCP for a period of time (e.g., 30-60 minutes) until a stable potential is reached.
- **Electrochemical Impedance Spectroscopy (EIS):** Perform EIS measurements at the OCP over a frequency range of 100 kHz to 10 mHz with a small amplitude sinusoidal voltage (e.g., 10 mV). The data can be used to determine the charge transfer resistance (R<sub>ct</sub>), which is inversely proportional to the corrosion rate.
- **Potentiodynamic Polarization:** Conduct potentiodynamic polarization scans by sweeping the potential from a cathodic potential to an anodic potential (e.g., -250 mV to +250 mV versus OCP) at a slow scan rate (e.g., 0.166 mV/s). From the polarization curves, the corrosion potential (E<sub>corr</sub>) and corrosion current density (i<sub>corr</sub>) can be determined by Tafel extrapolation.

#### 2.3.4. Accelerated Corrosion Test (Salt Spray)

- Procedure: Place the treated and control mild steel coupons in a salt spray chamber according to the ASTM B117 standard. The chamber will maintain a fine mist of 5% NaCl solution at a constant temperature (e.g., 35°C).[4]
- Evaluation: Periodically inspect the coupons for the appearance of corrosion products (e.g., rust). The time until the first signs of corrosion appear and the extent of corrosion after a fixed duration (e.g., 24, 48, 96 hours) are measures of the inhibitor's performance.

#### 2.3.5. Weight Loss Measurement

- Procedure: Weigh the prepared mild steel coupons accurately before and after immersion in the corrosive medium (3.5% NaCl solution) with and without the inhibitor for an extended period (e.g., 24, 48, 72 hours).
- Cleaning: After immersion, carefully clean the coupons to remove any corrosion products according to standard procedures (e.g., using a cleaning solution like Clarke's solution).
- Calculation: The weight loss is used to calculate the corrosion rate (CR) and the inhibition efficiency (IE%).

## Data Presentation

The quantitative data obtained from the experiments should be summarized in tables for clear comparison.

Table 1: Electrochemical Parameters

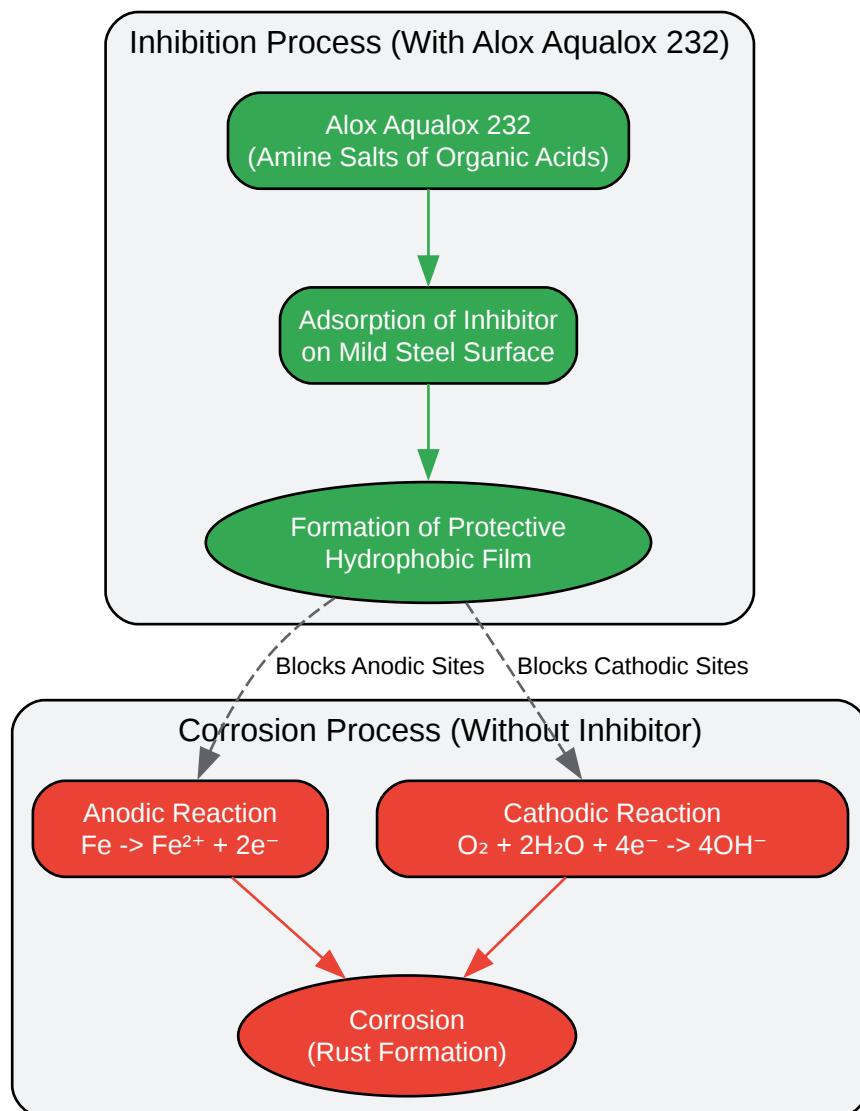
Inhibitor Concentration (%)	pH	Ecorr (mV vs. SCE)	i <sub>corr</sub> (µA/cm <sup>2</sup> )	R <sub>ct</sub> (Ω·cm <sup>2</sup> )	Inhibition Efficiency (%)
0 (Control)	7.0	-650	15.2	1.8 x 10 <sup>3</sup>	-
0.5	7.0	-600	8.5	3.2 x 10 <sup>3</sup>	44.1
1.0	7.0	-550	4.1	6.5 x 10 <sup>3</sup>	73.0
1.5	7.0	-520	2.5	1.1 x 10 <sup>4</sup>	83.6
2.0	7.0	-500	1.8	1.5 x 10 <sup>4</sup>	88.2
0.5	9.5	-580	6.2	4.5 x 10 <sup>3</sup>	59.2
1.0	9.5	-530	2.9	9.1 x 10 <sup>3</sup>	80.9
1.5	9.5	-500	1.5	1.8 x 10 <sup>4</sup>	90.1
2.0	9.5	-480	1.1	2.5 x 10 <sup>4</sup>	92.8

Table 2: Weight Loss and Salt Spray Results

Inhibitor Concentration (%)	pH	Weight Loss (mg)	Corrosion Rate (mm/year)	Inhibition Efficiency (%)	Time to First Rust (hours)
0 (Control)	7.0	25.4	0.115	-	< 8
0.5	7.0	14.1	0.064	44.5	16
1.0	7.0	6.9	0.031	72.8	36
1.5	7.0	4.2	0.019	83.5	60
2.0	7.0	3.1	0.014	87.8	84
0.5	9.5	10.5	0.048	58.7	24
1.0	9.5	4.9	0.022	80.7	48
1.5	9.5	2.5	0.011	90.2	72
2.0	9.5	1.9	0.009	92.5	> 96

## Signaling Pathway/Logical Relationship Diagram

The proposed mechanism of corrosion inhibition by **Alox Aqualox 232** on the mild steel surface involves the adsorption of the inhibitor molecules to form a protective barrier.



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Caption: Proposed mechanism of corrosion inhibition.

## Conclusion

The provided protocols offer a comprehensive framework for the systematic evaluation of **Alox Aqualox 232** as a corrosion inhibitor for mild steel. By employing a combination of electrochemical techniques, accelerated testing, and weight loss measurements, researchers can obtain robust and comparative data on its performance. The results will be critical for determining optimal application parameters, such as concentration and pH, to maximize the protective capabilities of this inhibitor in various industrial settings.

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